

Essential Safety and Logistical Information for Handling Leriglitazone-d4

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Disclaimer: No specific Safety Data Sheet (SDS) for **Leriglitazone-d4** is publicly available. The following guidance is based on the Material Safety Data Sheet (MSDS) for the non-deuterated parent compound, Leriglitazone, and general best practices for handling deuterated compounds and fine chemical powders. The isotopic labeling with deuterium is not expected to significantly alter the chemical's hazardous properties.[1] Researchers should always perform a risk assessment and consult their institution's safety office before handling any new chemical.

Leriglitazone is a metabolite of pioglitazone and is not classified as a hazardous substance or mixture.[1] However, standard laboratory precautions should be observed to minimize exposure.

Physical and Chemical Properties

Limited public data is available for **Leriglitazone-d4**. The properties of the parent compound, Leriglitazone, are provided for reference.



Property	Leriglitazone-d4	Leriglitazone
Molecular Formula	C19H16D4N2O4S	C19H20N2O4S
Molecular Weight	376.46 g/mol [1]	372.44 g/mol [2][3]
CAS Number	1188263-49-1[1]	146062-44-4[2]
Appearance	Not specified (likely a solid powder)	Not specified (likely a solid powder)
LogP	2.92640[1]	2.5[4]

Personal Protective Equipment (PPE)

Even with non-hazardous substances, a comprehensive PPE strategy is crucial to ensure laboratory safety, especially when handling powders that can be easily inhaled.[5]

- Hand Protection: Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure.
 [1]
- Eye/Face Protection: Use safety glasses with side-shields or goggles.[1]
- Skin and Body Protection: A laboratory coat is required. Ensure clothing fully covers exposed skin.[1]
- Respiratory Protection: If handling outside of a ventilated enclosure or if dust is generated, a
 respirator may be necessary. Consult with your institution's safety officer for proper selection.

Operational Plan for Safe Handling

Following a structured workflow minimizes the risk of exposure and contamination.

- Preparation:
 - Read the Material Safety Data Sheet for Leriglitazone thoroughly before starting work.[1]
 - Designate a specific area for handling, preferably within a chemical fume hood or a powder containment hood to minimize inhalation risk.[5]



- Ensure an eyewash station and safety shower are readily accessible.[1]
- Handling:
 - Avoid the formation of dust.[5] Use techniques that minimize aerosolization, such as gentle scooping and weighing on anti-vibration tables within an enclosure.
 - Avoid breathing vapors, mist, dust, or gas.[1]
 - Prevent contact with skin and eyes.[1]
 - Keep containers tightly closed when not in use.
- In Case of Accidental Exposure:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[1]
 - Skin Contact: Immediately wash the affected area thoroughly with large amounts of water.
 Remove contaminated clothing.[1]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek prompt medical attention.[1]
 - Ingestion: Wash out the mouth with water if the person is conscious. Do not induce vomiting. Seek medical attention.[1]
- Accidental Release:
 - Use full personal protective equipment.[1]
 - Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable,
 labeled container for disposal.[1]
 - Ventilate the area and wash the spill site after material pickup is complete.

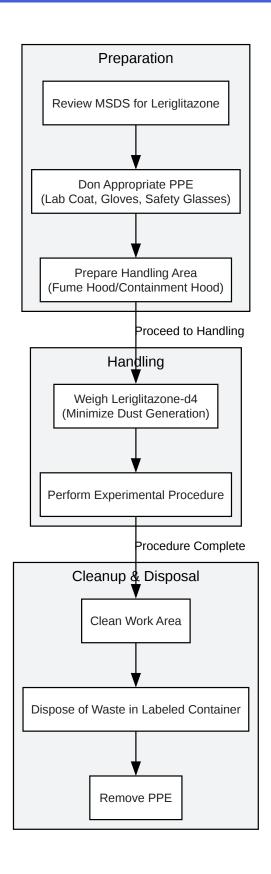
Disposal Plan



- Compound Disposal: Since Leriglitazone is not classified as hazardous, disposal should follow local regulations for non-hazardous chemical waste.[1] As a stable isotope-labeled compound, Leriglitazone-d4 does not require special procedures for radioactive waste.[6]
- Contaminated Materials: Dispose of used gloves, weighing papers, and other contaminated disposable materials in a designated chemical waste container.

Experimental Workflow for Safe Handling of Leriglitazone-d4





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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Leriglitazone-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602702#personal-protective-equipment-for-handling-leriglitazone-d4]

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